

Technical Guide: Structure-Activity Relationship (SAR) of Pyridine-Substituted Tetrahydropyrans

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Compound of Interest

Compound Name: 4-(5-Bromopyridin-2-yl)oxan-4-amine

CAS No.: 1862642-61-2

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Executive Summary: The "Privileged Pair" in Medicinal Chemistry

The fusion of pyridine and tetrahydropyran (THP) scaffolds represents a strategic design element in modern drug discovery. While the pyridine ring often serves as a primary pharmacophore (providing essential H-bond acceptor/donor motifs and π -stacking capabilities), the tetrahydropyran ring acts as a superior bioisostere to cyclohexane or morpholine.

This guide analyzes the Structure-Activity Relationship (SAR) of this specific hybrid scaffold. It explores how the THP moiety modulates physicochemical properties (lowering logP, increasing solubility) without sacrificing the metabolic stability often lost with more polar heterocycles. We examine the three primary connectivity vectors—Ether, Amine, and Direct C-C linkages—and their impact on potency and ADME profiles.

Scaffold Analysis & Chemotypes[1]

The interaction between the aromatic pyridine and the aliphatic ether (THP) creates a unique electronic and steric environment. The SAR is defined heavily by the linker atom and the regiochemistry of the pyridine attachment.

Core Chemotypes

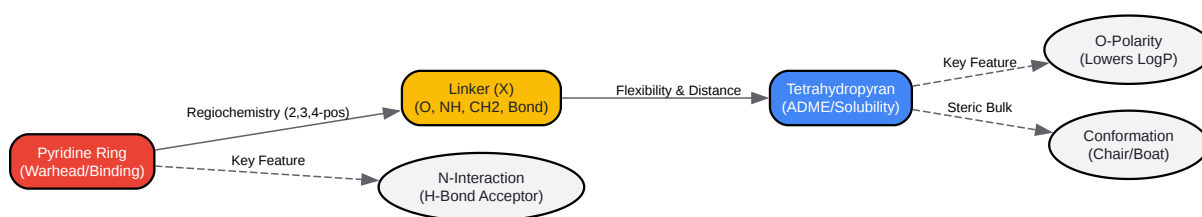
We classify the SAR into three distinct Series based on the linker (

):

- Series A (Ether Linked): Pyridine-
-THP. High rotational freedom; the oxygen atom acts as an additional H-bond acceptor.
- Series B (Amine Linked): Pyridine-
-THP. Introduces a H-bond donor; often used to target backbone carbonyls in kinase hinge regions.
- Series C (Direct Linkage): Pyridine-THP. Rigidifies the distance between the pharmacophore and the solubilizing group.

Visualizing the Scaffold Logic

The following diagram illustrates the core numbering and interaction points driving the SAR.



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Figure 1: Conceptual decomposition of the Pyridine-THP scaffold showing the functional roles of each component.

Deep SAR Analysis

The Pyridine Vector (Electronic & Steric)

The position of the nitrogen atom on the pyridine ring relative to the linker is the primary driver of biological activity.

Substitution	Electronic Effect	SAR Implication
2-Pyridyl	Electron-deficient at C2. Strong inductive effect on linker.	Metabolic Liability: Prone to oxidative metabolism if not blocked. Binding: Nitrogen lone pair is often intramolecularly H-bonded if linker is NH.
3-Pyridyl	Less electron-deficient than 2- or 4-pos.	Stability: Generally more metabolically stable. Geometry: Projects the THP "tail" at a ~120° angle, useful for accessing solvent channels.
4-Pyridyl	Symmetric electronic distribution.	Linearity: Provides a linear vector. Often used when the THP needs to extend deep into a pocket or out into solvent.

The Tetrahydropyran (THP) Effect

Replacing a cyclohexyl or phenyl ring with THP is a classic "bioisosteric switch" to fix ADME issues.

- **LogP Reduction:** The ether oxygen typically lowers cLogP by 1.0–1.5 units compared to cyclohexane, improving aqueous solubility.
- **Metabolic Blocking:** The C4-position of cyclohexane is a metabolic "hotspot" (oxidation). The THP oxygen (at C4 relative to insertion) removes this liability, though it can introduce susceptibility at the

-carbons (C2/C6) if not substituted.

- Conformational Bias: The THP ring exists predominantly in a chair conformation. Substituents at C4 (the most common attachment point) prefer the equatorial orientation to avoid 1,3-diaxial strain, creating a predictable vector.

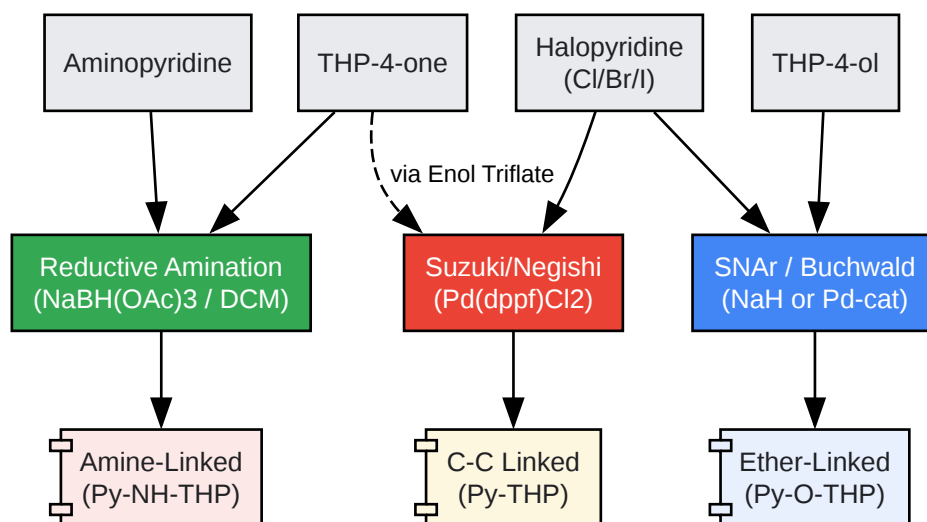
Linker Dynamics

- Amine (-NH-): Critical for kinase inhibitors (e.g., Gilteritinib analogs). The NH often forms a key H-bond with the hinge region or a gatekeeper residue.
- Ether (-O-): Increases flexibility. Often used when the pyridine needs to "find" a fit within a hydrophobic pocket while keeping the THP solvent-exposed.

Synthetic Methodologies

Accessing these scaffolds requires robust chemistry, particularly for the C-N and C-O bond formations.

Synthetic Workflow Diagram



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Figure 2: Primary synthetic routes to access diverse Pyridine-THP chemotypes.

Detailed Protocol: Reductive Amination (Series B)

Target: Synthesis of N-(pyridin-4-yl)tetrahydro-2H-pyran-4-amine

- Reagents: 4-Aminopyridine (1.0 eq), Tetrahydro-4H-pyran-4-one (1.2 eq), Sodium triacetoxyborohydride (STAB, 1.5 eq), Acetic acid (1.0 eq), DCM (0.2 M).
- Procedure:
 - Dissolve amine and ketone in DCM. Add acetic acid to catalyze imine formation. Stir for 30 min at RT.
 - Add STAB portion-wise over 10 minutes (Caution: mild exotherm).
 - Stir at RT for 12–16 hours under .
 - Quench: Add saturated aqueous . Extract with DCM (3x).
 - Purification: Flash chromatography (MeOH/DCM gradient).
- Self-Validation: Monitor disappearance of ketone by TLC (stain with KMnO₄) and appearance of product (lower R_f than amine).

Case Studies: Validating the SAR

The transition from theory to approved drug demonstrates the utility of this scaffold.

Case Study 1: Gilteritinib (Xospata)

- Target: FLT3 / AXL Kinase[1][2][3]
- Role of THP: The molecule features a 4-aminotetrahydropyran moiety linked to the central pyrazine core (analogous to pyridine).
- SAR Insight:
 - The THP ring projects into the solvent front.

- Why not Cyclohexane? A cyclohexyl group would increase lipophilicity ($\text{clogP} > 4$), likely leading to poor oral bioavailability and higher plasma protein binding. The THP keeps the molecule in the "drug-like" space ($\text{logP} \sim 2-3$).
- Why not Morpholine? Morpholine would be too polar and might introduce a basic nitrogen that alters the pKa profile unfavorably for this specific pocket.

Case Study 2: Venetoclax (Venclexta)[5]

- Target: Bcl-2
- Role of THP: A tetrahydropyran-4-ylmethylamino group is attached to the core.
- SAR Insight:
 - During optimization, a morpholine ring was initially used. While potent against Bcl-2 (nM), it lacked selectivity against Bcl-XL.
 - The Switch: Replacing the morpholine with tetrahydropyran (via the amino linker) maintained Bcl-2 affinity but significantly reduced Bcl-XL binding, widening the therapeutic window. This illustrates the subtle steric/electronic tuning possible with THP.

References

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